

Commercial availability and suppliers of 2-(Hydroxymethyl)cyclobutanone

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)cyclobutanone

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A-Technical-Guide-to-2-(Hydroxymethyl)cyclobutanone

An In-depth Technical Guide to the Commercial Availability and Suppliers of 2-(Hydroxymethyl)cyclobutanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Hydroxymethyl)cyclobutanone is a versatile organic building block with significant potential in medicinal chemistry and drug development. Its strained cyclobutane ring and functional groups make it a valuable precursor for the synthesis of complex molecules.^[1] This guide provides a comprehensive overview of the commercial availability of **2-(Hydroxymethyl)cyclobutanone**, offering insights into suppliers, procurement strategies, and quality assessment to empower researchers in their scientific endeavors.

Commercial Landscape: Key Suppliers and Availability

2-(Hydroxymethyl)cyclobutanone is available from a range of chemical suppliers, catering primarily to the research and development sector. It is important to note that this compound is intended for research purposes only and not for human or veterinary therapeutic use.[1]

Prominent suppliers listing **2-(Hydroxymethyl)cyclobutanone** (CAS No. 23107-52-0) include:

- Sigma-Aldrich (Merck): A leading global supplier of research chemicals, Sigma-Aldrich lists **2-(Hydroxymethyl)cyclobutanone**, often in collaboration with its partner companies like Synthonix Corporation.[2]
- Smolecule: This supplier offers **2-(Hydroxymethyl)cyclobutanone** and provides some details on its scientific research applications.[1]
- Moldb: A molecular database that also serves as a supplier, Moldb provides purchasing information for **2-(Hydroxymethyl)cyclobutanone** with a stated purity of 97%.[3]
- BLD Pharm: BLD Pharm lists the compound and notes the availability of cold-chain transportation, which may be crucial for maintaining its stability.[4]
- Apollo Scientific: This supplier offers 3-(Hydroxymethyl)cyclobutan-1-one, a constitutional isomer of the target molecule.[5]
- 2A Biotech: Lists 3-(Hydroxymethyl)cyclobutanone with a purity of 96% or higher.[6]

It is crucial for researchers to verify the identity of the compound, as isomers such as 2-(hydroxymethyl)cyclobutan-1-ol[7], 2-hydroxy-2-(hydroxyphenylmethyl)-cyclobutanone[8], and 2-methyl-4-hydroxy-cyclobutanone[9] are also commercially available and may have similar names.

Supplier and Product Specifications

The following table summarizes the available information on the specifications of **2-(Hydroxymethyl)cyclobutanone** from various suppliers. Researchers should always request a certificate of analysis (CoA) for lot-specific data.

Supplier	CAS Number	Purity	Physical Form	Storage Temperature
Sigma-Aldrich (via Synthonix)	23107-52-0	95% [2]	Liquid [2]	Room Temperature [2]
Moldb	23107-52-0	97% [3]	Not specified	Not specified
BLD Pharm	23107-52-0	Not specified	Not specified	Cold-chain suggested [4]

Pricing and lead times are often subject to change and depend on the quantity required. It is recommended to contact the suppliers directly for the most up-to-date information. For instance, Moldb provides a price of \$986.0 for 1g with a lead time of 1-3 weeks.[\[3\]](#)

Procurement and Quality Verification Workflow

A systematic approach to procuring and verifying the quality of **2-(Hydroxymethyl)cyclobutanone** is essential for reproducible research.

Caption: A typical workflow for procuring and verifying the quality of research chemicals.

Experimental Protocol: Quality Control via Gas Chromatography-Mass Spectrometry (GC-MS)

To ensure the purity of the received **2-(Hydroxymethyl)cyclobutanone**, an in-house GC-MS analysis is recommended.

Objective: To confirm the identity and assess the purity of a commercial sample of **2-(Hydroxymethyl)cyclobutanone**.

Materials:

- **2-(Hydroxymethyl)cyclobutanone** sample
- High-purity solvent (e.g., Dichloromethane or Ethyl Acetate)
- GC-MS instrument with a suitable capillary column (e.g., DB-5ms)

Procedure:

- Sample Preparation: Prepare a dilute solution of the **2-(Hydroxymethyl)cyclobutanone** sample in the chosen solvent (e.g., 1 mg/mL).
- Instrument Setup:
 - Set the GC oven temperature program (e.g., start at 50°C, hold for 2 minutes, then ramp to 250°C at 10°C/min).
 - Set the injector temperature (e.g., 250°C).
 - Set the MS transfer line temperature (e.g., 280°C).
 - Use a standard electron ionization (EI) source at 70 eV.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC-MS.
- Data Acquisition: Acquire the total ion chromatogram (TIC) and the mass spectrum of the eluting peaks.
- Data Analysis:
 - Identify the peak corresponding to **2-(Hydroxymethyl)cyclobutanone** based on its retention time and mass spectrum. The expected molecular ion peak would be at m/z 100.12.
 - Integrate the peak areas in the TIC to calculate the relative purity of the compound.
 - Compare the obtained mass spectrum with a reference spectrum if available.

Expected Outcome: A major peak corresponding to **2-(Hydroxymethyl)cyclobutanone** with a purity value that aligns with the supplier's specifications. For example, a Certificate of Analysis from MedchemExpress for a different compound shows a purity of 99.94% as determined by GC.

Safety, Handling, and Storage

Proper handling and storage are paramount to ensure the stability of **2-(Hydroxymethyl)cyclobutanone** and the safety of laboratory personnel.

Safety Precautions:

- Hazard Statements: The compound is associated with hazard statements H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[2\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[\[5\]](#)[\[10\]](#)
- Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation of vapors.[\[5\]](#)[\[10\]](#)
- Fire Safety: Keep away from open flames, hot surfaces, and sources of ignition.[\[11\]](#)[\[12\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[11\]](#)[\[12\]](#)

Storage:

- Temperature: Store in a cool, dry, and well-ventilated place.[\[10\]](#)[\[11\]](#) Some suppliers recommend room temperature storage[\[2\]](#), while others suggest cold-chain transportation[\[4\]](#), indicating that refrigerated storage may be optimal for long-term stability.
- Container: Keep the container tightly closed to prevent degradation.[\[10\]](#)[\[11\]](#)

Conclusion

2-(Hydroxymethyl)cyclobutanone is a readily available building block for researchers in organic synthesis and drug discovery. By carefully selecting suppliers, diligently verifying the quality of the procured material, and adhering to proper safety and handling procedures, scientists can confidently incorporate this valuable compound into their research workflows.

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